

Personal protective equipment for handling octahydro-2H-1,4-benzoxazine

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Compound of Interest

Compound Name: **octahydro-2H-1,4-benzoxazine**

Cat. No.: **B1317814**

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Essential Safety and Handling Guide for Octahydro-2H-1,4-benzoxazine

This guide provides crucial safety protocols and logistical plans for the handling and disposal of **octahydro-2H-1,4-benzoxazine**, tailored for research, scientific, and drug development professionals. The following procedures are designed to ensure a safe laboratory environment and compliance with standard safety regulations.

Chemical Identifier:

- Name: **Octahydro-2H-1,4-benzoxazine**
- CAS Number: 52769-11-6
- Molecular Formula: C₈H₁₅NO^[1]

Hazard Identification and Personal Protective Equipment

Octahydro-2H-1,4-benzoxazine is classified with specific hazards that necessitate the use of appropriate personal protective equipment (PPE). The Globally Harmonized System (GHS) classification indicates it is harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.^[2]

GHS Hazard Statements:

- H302: Harmful if swallowed.[2]
- H315: Causes skin irritation.[2]
- H319: Causes serious eye irritation.[2]
- H335: May cause respiratory irritation.[2]

A summary of the required personal protective equipment is provided in the table below.

PPE Category	Specification	Purpose
Eye/Face Protection	Chemical safety goggles or glasses with side shields (conforming to EN166 or OSHA 29 CFR 1910.133 standards).[3]	To prevent eye contact and serious eye irritation.[2]
Hand Protection	Chemical-resistant gloves (e.g., nitrile). Inspect gloves for integrity before each use.[4]	To prevent skin contact and irritation.[2]
Skin and Body Protection	Laboratory coat. Protective clothing as necessary to prevent skin exposure.	To protect against accidental skin contact.
Respiratory Protection	Use only in a well-ventilated area or outdoors. If ventilation is inadequate, use a suitable respirator.[2]	To avoid inhalation and potential respiratory irritation.[2]

Operational Plan for Handling

Strict adherence to the following step-by-step procedure is mandatory to ensure safety during the handling of **octahydro-2H-1,4-benzoxazine**.

Experimental Protocol for Handling:

- Preparation:
 - Ensure the work area is well-ventilated, preferably within a chemical fume hood.
 - Assemble all necessary equipment and reagents before handling the chemical.
 - Don the required personal protective equipment as detailed in the table above.
- Handling:
 - Avoid breathing dust, fumes, gas, mist, vapors, or spray.[\[2\]](#)
 - Do not eat, drink, or smoke when using this product.[\[2\]](#)
 - Wash hands and any exposed skin thoroughly after handling.[\[2\]](#)
 - Prevent the chemical from coming into contact with eyes, skin, or clothing.[\[3\]\[5\]](#)
- Storage:
 - Keep the container tightly closed in a dry, cool, and well-ventilated place.[\[3\]\[5\]](#)
 - Store away from incompatible materials such as strong oxidizing agents and strong reducing agents.[\[5\]](#)

Disposal Plan

Proper disposal of **octahydro-2H-1,4-benzoxazine** and its contaminated waste is critical to prevent environmental contamination and ensure regulatory compliance.

Waste Disposal Procedure:

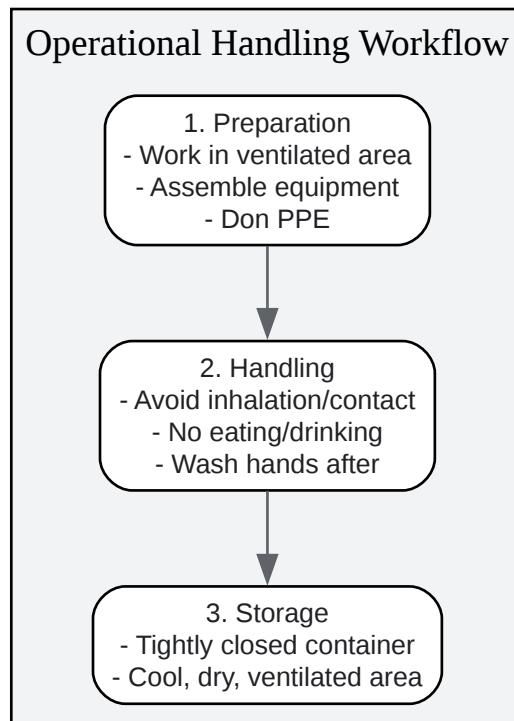
- Personal Protective Equipment (PPE): Wear all required PPE as specified above before handling any chemical waste.
- Waste Segregation and Collection:
 - Collect all waste containing **octahydro-2H-1,4-benzoxazine**, including contaminated consumables (e.g., pipette tips, gloves, weighing paper), in a designated and properly

labeled, sealable waste container.[4]

- Do not mix this waste with other waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.[4]
- Labeling:
 - Clearly label the waste container with the full chemical name: "**Octahydro-2H-1,4-benzoxazine** Waste".
 - Include appropriate hazard warnings, such as "Harmful" and "Irritant".[2][4]
- Storage of Waste:
 - Store the sealed waste container in a designated, well-ventilated, and secure area, away from incompatible materials.[4]
- Final Disposal:
 - Dispose of the chemical waste through an approved hazardous waste disposal plant, in accordance with local, regional, and national regulations.[2][3][4]

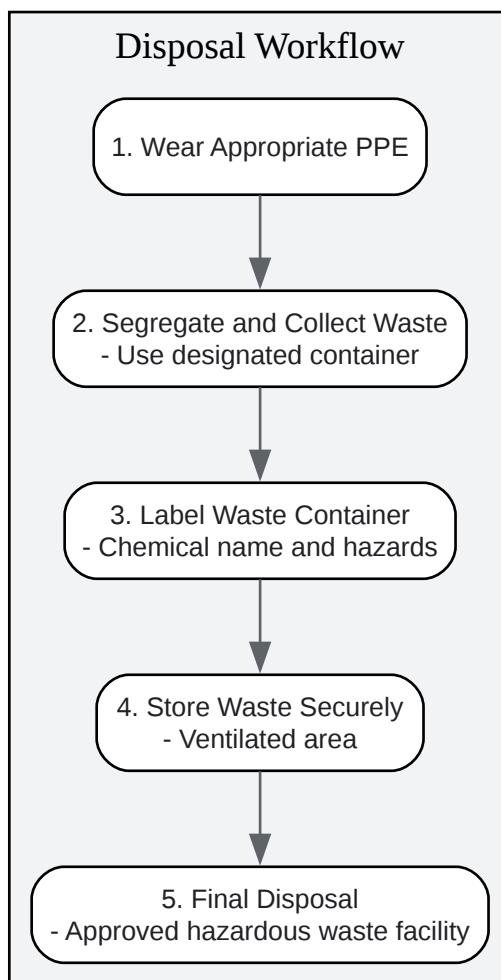
Workflow Diagrams

The following diagrams illustrate the key workflows for handling and disposing of **octahydro-2H-1,4-benzoxazine**.



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Caption: Workflow for handling **octahydro-2H-1,4-benzoxazine**.



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Caption: Step-by-step disposal plan for **octahydro-2H-1,4-benzoxazine**.

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